

An In-depth Technical Guide to the Physical Properties of Tetramethylammonium Bromide

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Compound of Interest

Compound Name: Tetramethylammonium bromide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetramethylammonium bromide (TMAB) is a quaternary ammonium salt with a wide range of applications in scientific research and industry. It serves as a phase transfer catalyst, an electrolyte in electrochemical studies, and a reagent in biochemical protocols.[1] For drug development professionals, its action as a ganglionic stimulant, by interacting with nicotinic acetylcholine receptors, is of particular interest.[1][2] This guide provides a comprehensive overview of the physical properties of **Tetramethylammonium bromide**, detailed experimental protocols for their determination, and visualizations of relevant biological pathways and experimental workflows.

Core Physical and Chemical Properties

A summary of the key physical and chemical properties of **Tetramethylammonium bromide** is presented in Table 1.

Property	Value	Reference
Chemical Formula	C4H12BrN	[1]
Molecular Weight	154.05 g/mol	[1][3]
Appearance	White crystalline powder	[1][3]
Melting Point	≥300 °C	[1][4][5]
Boiling Point	>360 °C	[4]
Density	1.56 g/cm ³	[4][6]
Solubility		
Water	Soluble[4][7] (55 g/100 g at 20°C)[8]	
Ethanol	Sparingly soluble[8]	
Methanol	4.32 g/100 g at 25°C[8]	
Acetonitrile	0.22 g/100 g at 25°C[8]	
Chloroform	Soluble[7] (0.0057 g/100 g at 25°C)[8]	
Acetone	Soluble[7]	
Diethyl Ether	Insoluble[4][8]	
Crystal Structure	Tetragonal	[3]
Space Group	P 4/nmm :2	
Lattice Constants	a = 7.6590 Å, b = 7.6590 Å, c = 5.4566 Å	
	α = 90.00°, β = 90.00°, γ = 90.00°	

Experimental Protocols

Determination of Melting Point

Methodology: Capillary melting point determination using a Mel-Temp apparatus.[6][7][9]

Procedure:

- **Sample Preparation:** A small amount of dry **Tetramethylammonium bromide** powder is finely ground and packed into a capillary tube to a height of 2-3 mm. The tube is then tapped gently to ensure the sample is compact at the bottom.[7]
- **Apparatus Setup:** The capillary tube is placed in the heating block of the Mel-Temp apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 20°C below the expected melting point (around 280°C). The heating rate is then reduced to 1-2°C per minute to allow for accurate observation.
- **Observation:** The temperature at which the first droplet of liquid appears is recorded as the onset of melting. The temperature at which the entire sample becomes a clear liquid is recorded as the completion of melting. The melting point is reported as a range.
- **Safety Precautions:** Due to the high melting point, appropriate personal protective equipment, including heat-resistant gloves, should be worn. The apparatus should be allowed to cool completely before handling.

Determination of Solubility

Methodology: Gravimetric determination of solubility in various solvents at a controlled temperature.[10][11][12]

Procedure:

- **Equilibrium Saturation:** A supersaturated solution of **Tetramethylammonium bromide** is prepared by adding an excess amount of the solid to a known volume of the solvent in a sealed container.
- **Temperature Control:** The container is placed in a temperature-controlled water bath or incubator and agitated for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** Once equilibrium is established, the undissolved solid is separated from the saturated solution by filtration or centrifugation.
- **Solvent Evaporation:** A known volume of the clear, saturated solution is carefully transferred to a pre-weighed container.
- **Mass Determination:** The solvent is evaporated under controlled conditions (e.g., in a vacuum oven) until a constant weight of the dissolved solid is obtained.
- **Calculation:** The solubility is calculated as the mass of the dissolved solid per 100 g of the solvent.

Determination of Crystal Structure

Methodology: Single-crystal X-ray diffraction.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

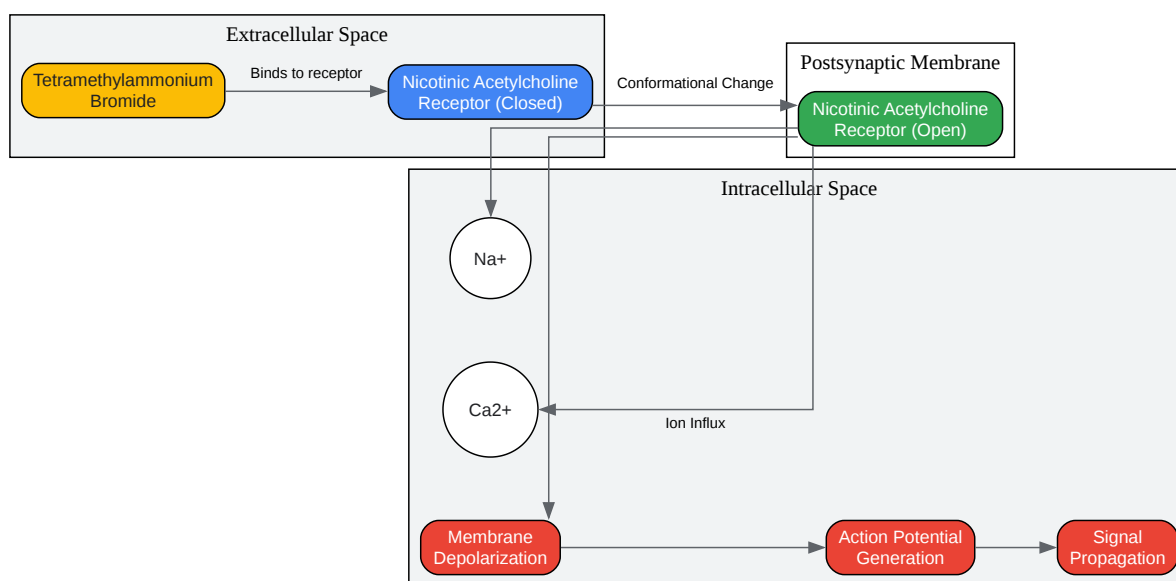
Procedure:

- **Crystal Growth:** A high-quality single crystal of **Tetramethylammonium bromide** is grown by slow evaporation of a saturated solution in a suitable solvent (e.g., a mixture of methanol and acetone).[\[17\]](#)
- **Crystal Mounting:** A suitable crystal (typically 0.1-0.3 mm in each dimension) is selected under a microscope and mounted on a goniometer head.
- **Data Collection:** The mounted crystal is placed in an X-ray diffractometer. A beam of monochromatic X-rays is directed at the crystal, and the resulting diffraction pattern is recorded on a detector as the crystal is rotated.
- **Structure Solution and Refinement:** The diffraction data is processed to determine the unit cell dimensions and space group. The positions of the atoms within the crystal lattice are determined by solving the phase problem and refined to obtain a final, accurate crystal structure.

Signaling Pathway and Experimental Workflow Visualizations

Ganglionic Stimulation Signaling Pathway

Tetramethylammonium bromide acts as a stimulant at autonomic ganglia by functioning as an agonist at nicotinic acetylcholine receptors (nAChRs).[1][2] The tetramethylammonium ion binds to the nAChR, causing a conformational change that opens the ion channel.[1][18] This leads to an influx of sodium (Na^+) and calcium (Ca^{2+}) ions, resulting in depolarization of the postsynaptic membrane and the generation of an action potential, which propagates the nerve signal.[2][19]

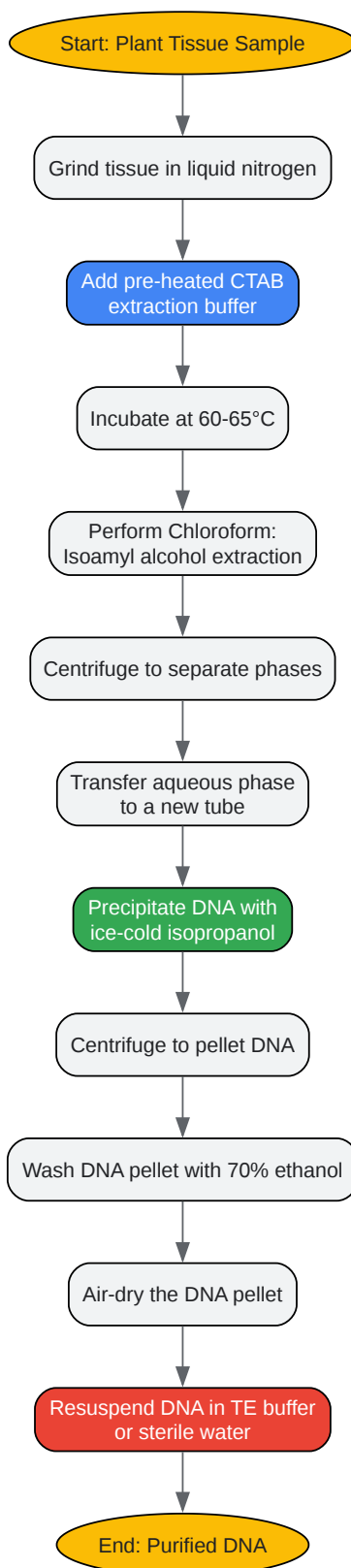


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Caption: Ganglionic stimulation by **Tetramethylammonium bromide**.

Experimental Workflow: DNA Extraction from Plant Tissue

Quaternary ammonium salts like Cetyltrimethylammonium bromide (CTAB) are widely used for DNA extraction from plant tissues.^{[20][21][22]} While not **Tetramethylammonium bromide**, the workflow illustrates a common biochemical application for this class of compounds. The cationic nature of the quaternary ammonium compound helps in separating DNA from polysaccharides. The following diagram outlines a typical workflow.



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Caption: Workflow for DNA extraction using a quaternary ammonium salt.

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